# A Comparative Analysis of Magnetic Losses in Iron-Nickel and Silicon-Iron Laminations

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A definitive guide for researchers and engineers in selecting the optimal soft magnetic material for their applications.

In the realm of magnetic materials, iron-nickel (Ni-Fe) and silicon-iron (Si-Fe) alloys stand out for their exceptional soft magnetic properties, making them indispensable in a wide array of electrical and electronic devices. The choice between these two material families often hinges on a critical performance metric: magnetic loss. This guide provides a comprehensive comparison of the magnetic losses in iron-nickel and silicon-iron laminations, supported by experimental data and detailed testing methodologies, to aid researchers, scientists, and drug development professionals in making informed material selection decisions.

## Performance Comparison: Iron-Nickel vs. Silicon-Iron

Iron-nickel alloys, often referred to by trade names such as Permalloy, are renowned for their high initial permeability and low core losses, particularly at low to moderate flux densities and higher frequencies. Silicon-iron alloys, commonly known as electrical steels, are the workhorses of the electrical industry, prized for their high saturation magnetization and cost-effectiveness, especially in applications operating at power frequencies (50/60 Hz).

The magnetic losses in these materials are primarily composed of two components: hysteresis loss and eddy current loss. Hysteresis loss is inherent to the magnetic domain dynamics of the

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material, while eddy current loss arises from induced currents within the lamination and is highly dependent on the material's electrical resistivity and the lamination thickness.

The addition of silicon to iron increases its electrical resistivity, which in turn significantly reduces eddy current losses.[1] This makes silicon-iron a preferred choice for applications where these losses are a dominant factor, such as in transformers and large rotating machinery.[2] Conversely, the unique atomic ordering in iron-nickel alloys results in very low magnetic anisotropy and magnetostriction, leading to exceptionally low hysteresis losses. This characteristic is particularly advantageous in high-frequency applications and in sensitive devices where minimal energy dissipation is critical.

## Quantitative Data Summary

The following table summarizes the typical magnetic core losses for various grades of iron-nickel and silicon-iron laminations under different magnetic frequencies and flux densities. This data has been compiled from various manufacturer datasheets and research publications to provide a direct comparison.

| Material Grade | Composition | Thickness (mm) | Frequency (Hz) | Flux Density (T) | Core Loss (W/kg) |
|---|---|---|---|---|---|
| Iron-Nickel Alloys | | | | | |
| 78 Permalloy (Ni78.5Fe21.5) | ~78% Ni, 22% Fe | 0.1 | 400 | 0.5 | ~1.5 |
| 1000 | 0.2 | ~1.0 | | | |
| HyMu "80" | ~80% Ni, 15% Fe, 5% Mo | 0.05 | 1000 | 0.1 | ~0.5 |
| 10000 | 0.05 | ~2.0 | | | |
| Silicon-Iron Alloys | | | | | |
| M-6 (Grain-Oriented) | ~3% Si, Bal. Fe | 0.27 | 60 | 1.5 | ~1.12 |
| 60 | 1.7 | ~1.63 | | | |
| M-19 (Non-Oriented) | ~2.5% Si, Bal. Fe | 0.47 | 60 | 1.5 | ~3.6 |
| 400 | 1.0 | ~20 | | | |
| 6.5% Si-Fe (Non-Oriented) | 6.5% Si, Bal. Fe | 0.1 | 1000 | 1.0 | ~10 |
| 10000 | 0.5 | ~50 | | | |

Note: The presented values are typical and can vary depending on the specific manufacturing process and heat treatment of the laminations.

# Experimental Protocols

The accurate measurement of magnetic losses is crucial for the characterization and comparison of soft magnetic materials. The Epstein frame test is a widely accepted standard method for determining the AC magnetic properties of flat-rolled materials.

# Epstein Frame Test (in accordance with ASTM A343/A343M and IEC 60404-2)

Objective: To measure the specific total loss (core loss) of a magnetic material at a specified frequency and flux density.

Apparatus:

- Epstein Frame: A mutual inductor with primary and secondary windings, designed to hold a test specimen of a specific geometry.

- Test Specimen: A set of laminations, typically 280 mm long and 30 mm wide, cut from the material under investigation. The strips are assembled into four equal stacks and placed in the corners of the Epstein frame to form a closed magnetic circuit.

- Power Source: A variable frequency and voltage AC power supply capable of providing a sinusoidal waveform.

- Measuring Instruments: A wattmeter to measure the power dissipated in the secondary circuit, a voltmeter to measure the induced voltage in the secondary winding (from which flux density is calculated), and an ammeter to measure the magnetizing current in the primary winding.

Procedure:

- Specimen Preparation: The test strips are cut to the specified dimensions, with half cut parallel and half perpendicular to the rolling direction of the sheet to average out anisotropic effects. The total mass of the specimen is accurately measured.

- Test Setup: The prepared specimen is assembled in the Epstein frame, ensuring good magnetic joints at the corners. The primary winding is connected to the AC power source, and the secondary winding is connected to the voltmeter and the potential coil of the wattmeter. The current coil of the wattmeter is connected in series with the primary winding.

- Demagnetization: Before each measurement at a new flux density, the specimen is thoroughly demagnetized.

- Measurement: The frequency of the power source is set to the desired value. The voltage is then adjusted to induce the target magnetic flux density in the specimen. The wattmeter reading (P), the secondary voltage (V), and the primary current (I) are recorded.

- Calculation of Core Loss: The specific total loss (Pc) in Watts per kilogram (W/kg) is calculated using the following formula:

  $Pc = P / m$

  where P is the power measured by the wattmeter and m is the mass of the test specimen in kilograms.

## Logical Relationship in Magnetic Loss Evaluation

The following diagram illustrates the key factors influencing the magnetic losses in iron-nickel and silicon-iron laminations and the logical flow of their evaluation.
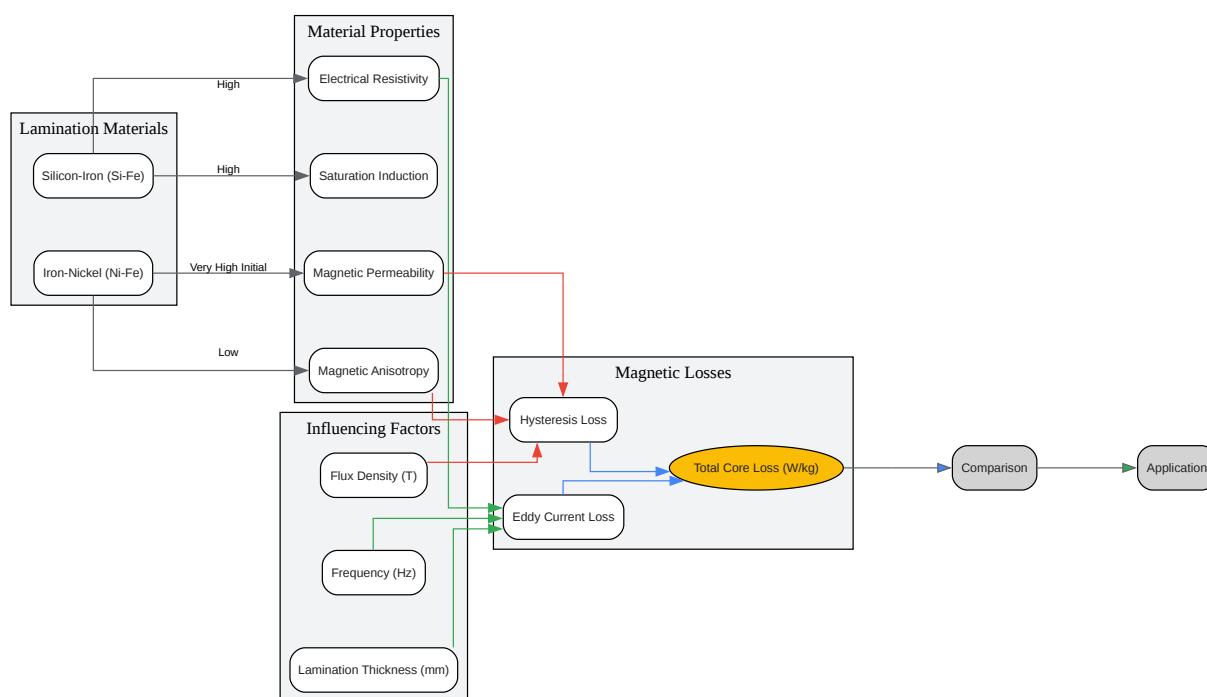
Caption: Evaluation of Magnetic Losses in Ni-Fe vs. Si-Fe.

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# Conclusion

The selection between iron-nickel and silicon-iron laminations is a nuanced decision that depends heavily on the specific requirements of the application.

- Iron-Nickel alloys are the premier choice for high-frequency, low-signal applications where minimizing hysteresis losses is paramount. Their high initial permeability also makes them ideal for applications requiring a rapid magnetic response.

- Silicon-Iron alloys remain the industry standard for power frequency applications due to their high saturation induction, low eddy current losses, and cost-effectiveness. Grain-oriented grades offer exceptionally low losses in the direction of rolling, making them perfect for transformer cores.

This guide provides a foundational understanding and quantitative data to assist in the material selection process. For critical applications, it is always recommended to consult manufacturer-specific datasheets for the most accurate and detailed performance characteristics.

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# References

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